

A Technical Guide to Dimethyl Succinate-d4: Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl succinate-d4*

Cat. No.: *B1600972*

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This technical guide provides an in-depth overview of **dimethyl succinate-d4**, a deuterated isotopologue of dimethyl succinate. Designed for researchers, scientists, and professionals in drug development, this document details its molecular properties and outlines its application as an internal standard in quantitative analytical methods.

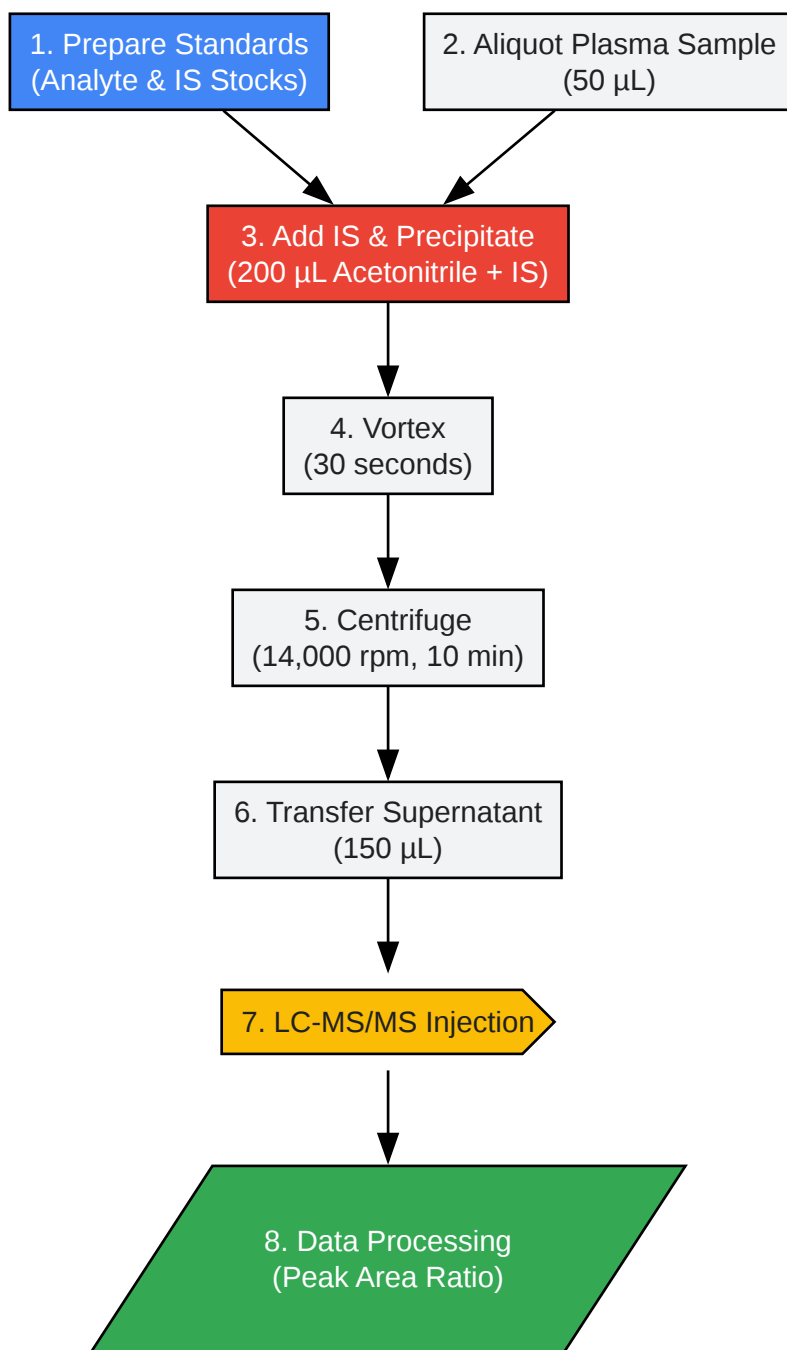
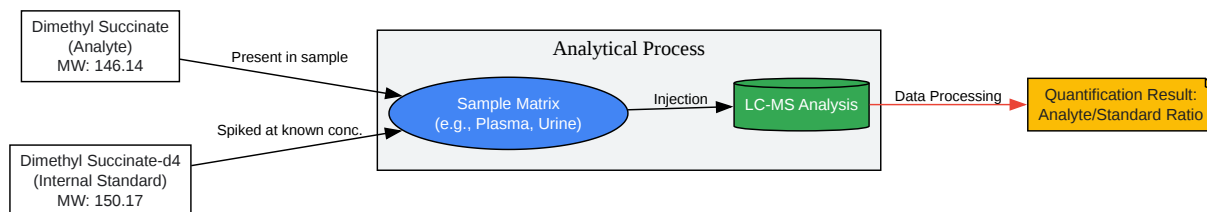
Core Physicochemical Properties

The key distinction between dimethyl succinate and its deuterated form is the mass difference imparted by the substitution of four hydrogen atoms with deuterium. This mass shift is fundamental to its utility in mass spectrometry-based assays. The essential properties are summarized below for easy comparison.

Property	Dimethyl Succinate-d4	Dimethyl Succinate
Molecular Weight	150.17 g/mol [1][2][3]	146.14 g/mol [4][5][6][7][8]
Molecular Formula	C ₆ H ₆ D ₄ O ₄ [2]	C ₆ H ₁₀ O ₄ [1][4][8]
CAS Number	30994-23-1[1][2]	106-65-0[4][5][6]
Synonyms	Dimethyl succinate-2,2,3,3-d4, Dimethyl butanedioate-2,2,3,3-d4[1]	Succinic acid dimethyl ester, Dimethyl butanedioate[4][6][7]
Density	1.148 g/mL at 25 °C	~1.117 g/mL at 25 °C[8]
Boiling Point	200 °C (lit.)	200 °C (lit.)[8]
Melting Point	18-19 °C (lit.)	16-19 °C (lit.)[8]

Isotopic Labeling and Mass Spectrometry

The primary application of **dimethyl succinate-d4** is as an internal standard for quantitative analysis.[3] The four deuterium atoms increase the molecular weight by approximately 4 Da compared to the natural, unlabeled compound. This known mass difference allows for precise differentiation and quantification in mass spectrometry.



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